

Safeguarding Your Research: A Comprehensive Guide to Handling Silicon Tetraiodide

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Compound of Interest

Compound Name: *Silicon tetraiodide*

Cat. No.: *B083131*

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For researchers, scientists, and professionals in drug development, the safe handling of reactive chemical compounds is paramount. This guide provides essential, immediate safety and logistical information for the use of **silicon tetraiodide** (SiI₄), a highly reactive and moisture-sensitive compound. Adherence to these procedures is critical to ensure a safe laboratory environment and the integrity of your research.

Essential Safety Information at a Glance

Silicon tetraiodide is a corrosive solid that is toxic if swallowed or in contact with skin.[\[1\]](#) It causes severe skin burns and eye damage, and may cause an allergic skin reaction or respiratory irritation.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#) This compound reacts violently with water, releasing hydrogen iodide and potentially forming hydroiodic acid, which necessitates stringent moisture-free handling conditions.[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)

Hazard Class	GHS Pictograms	Signal Word
Corrosive, Toxic	DANGER	

Personal Protective Equipment (PPE)

A multi-layered approach to personal protective equipment is mandatory when handling **silicon tetraiodide**. The following table summarizes the required PPE.

Body Part	Required PPE	Specifications & Best Practices
Hands	Chemical Resistant Gloves	Neoprene or nitrile rubber gloves are recommended. ^[5] Always inspect gloves for integrity before use.
Eyes/Face	Safety Goggles & Face Shield	Chemical goggles are required. ^[5] A face shield should be worn over goggles for maximum protection. ^[5] Contact lenses should not be worn. ^[5]
Body	Protective Clothing	A lab coat or other suitable protective clothing is necessary to prevent skin contact. ^[5]
Respiratory	Respirator	A NIOSH-certified dust and mist respirator (orange cartridge) is recommended where inhalation exposure may occur. ^[5]

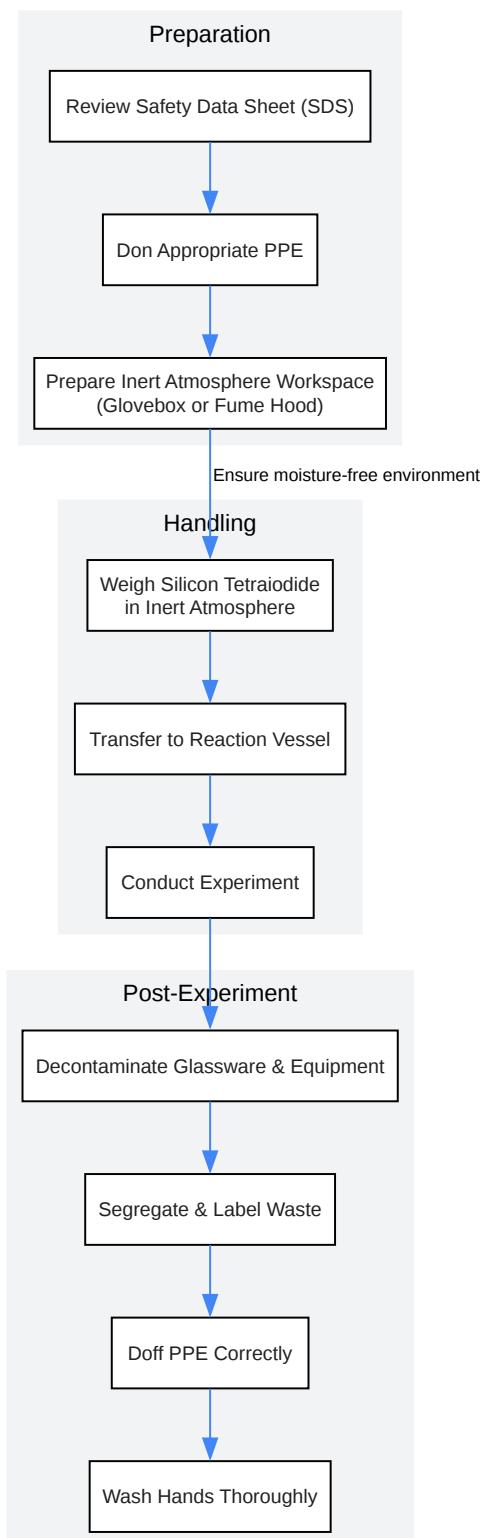
Exposure Limits:

Substance	Limit	Organization
Iodides	0.01 ppm (inhalable fraction and vapor)	TLV

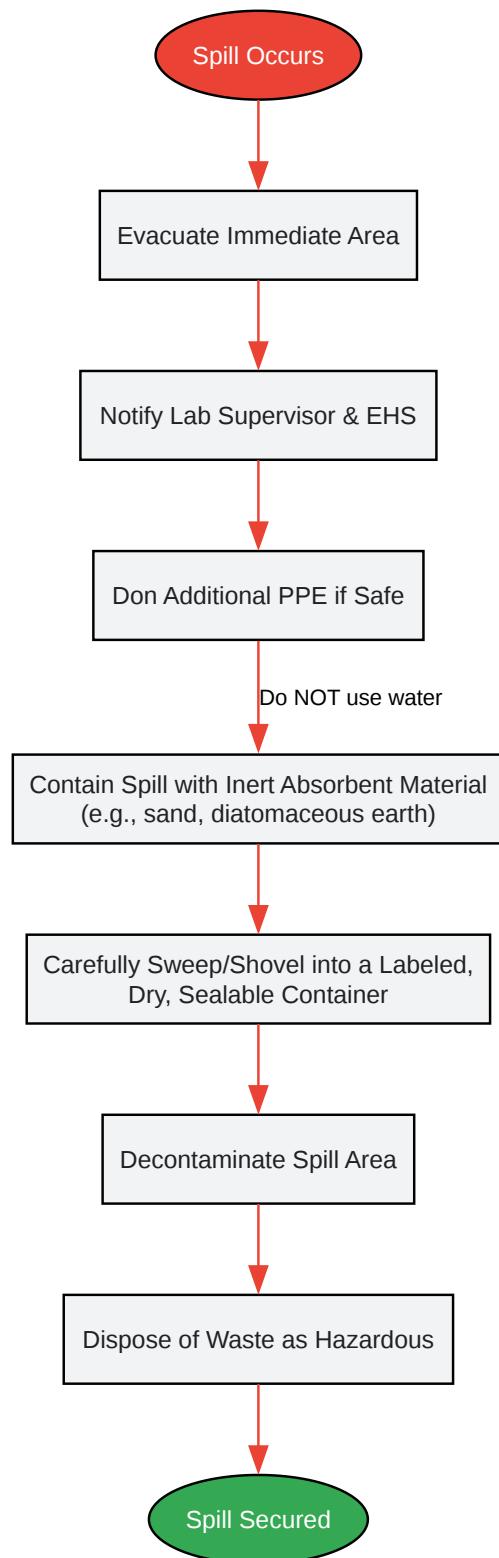
Standard Operating Procedure for Handling Silicon Tetraiodide

The following workflow outlines the standard procedure for the safe handling of **silicon tetraiodide** in a laboratory setting.

Standard Operating Procedure for Handling Silicon Tetraiodide



Silicon Tetraiodide Spill Cleanup Workflow

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References

- 1. Silicon tetraiodide | I₄Si | CID 83498 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Silicon tetraiodide | Silicon(IV) iodide | SiI₄ – Ereztech [ereztech.com]
- 3. materion.com [materion.com]
- 4. dl.iranchembook.ir [dl.iranchembook.ir]
- 5. gelest.com [gelest.com]
- 6. Silicon Iodide, (Powder or Granular Form) SiI₄ (Silicon Tetraiodide), 99% - CAS 13465-84-4 - City Chemical LLC. [citychemical.com]
- 7. fishersci.com [fishersci.com]
- 8. fishersci.com [fishersci.com]
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